

Literature review on nimbolinin-type limonoids

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Compound of Interest

Compound Name: *1-Deacetyl nimbolinin B*

Cat. No.: *B15562728*

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An In-depth Technical Guide on Nimbolinin-Type Limonoids for Researchers, Scientists, and Drug Development Professionals.

Introduction

Limonoids are a class of highly oxygenated and structurally complex tetracyclic triterpenoids predominantly found in plant families of the order Rutales, such as Meliaceae and Rutaceae.^[1] Their intricate chemical structures have led to a wide spectrum of biological activities, making them a focal point for drug discovery and development.^[2] Limonoids are broadly classified based on their carbocyclic skeletons, with one major group being the C-seco limonoids, which are characterized by an opening of the C-ring of the basic limonoid structure.^[3]

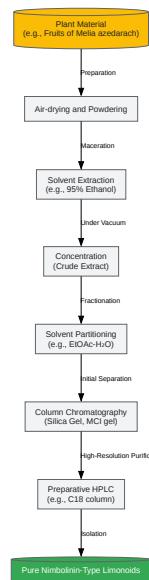
Within this group, the nimbolinin-type limonoids represent a significant subclass. These compounds are typically isolated from plants of the *Melia* genus, such as *Melia azedarach* and *Melia toosendan*.^{[4][5]} Their unique structural features have prompted investigations into their biological potential, particularly in areas like anti-inflammatory and cytotoxic activities. This document provides a comprehensive review of the existing literature on nimbolinin-type limonoids, focusing on their isolation, structural characterization, biological activities, and underlying mechanisms, presented as a technical guide for professionals in the field.

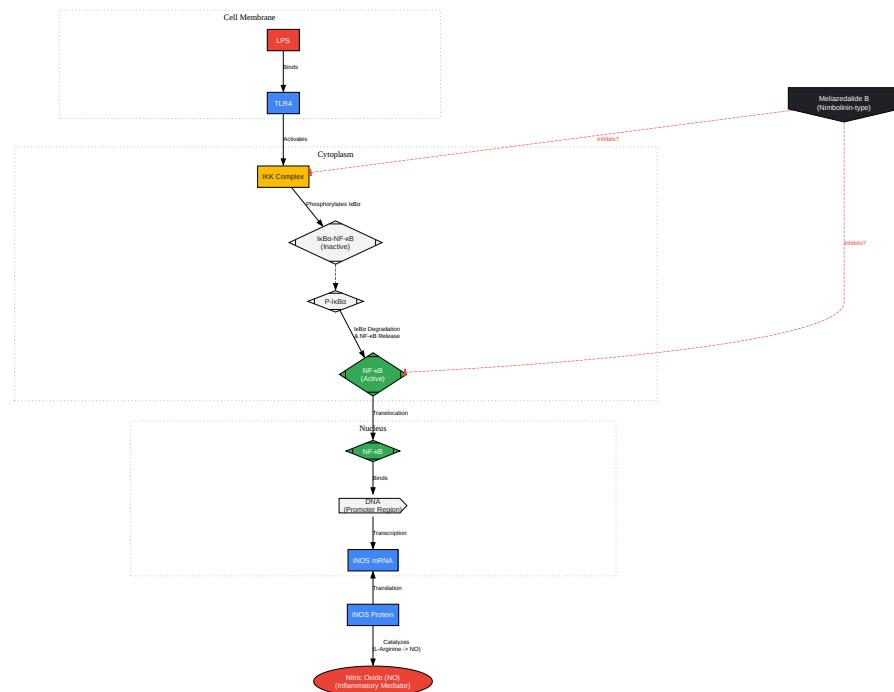
Isolation and Structural Elucidation

The isolation of nimbolinin-type limonoids typically involves a multi-step process beginning with the collection and extraction of plant material, followed by extensive chromatographic separation.

General Experimental Workflow

The general workflow for isolating these compounds is a critical procedure that ensures the purity and integrity of the final product for subsequent analysis. The process begins with extraction from dried and powdered plant material (e.g., fruits, bark) using organic solvents, followed by a series of chromatographic steps to separate the complex mixture of phytochemicals.





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